

A Comparative Guide to Reversible Terminators for Next-Generation Sequencing

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Deaza-7-propargylamino-3'-azidomethyl-dGTP

Cat. No.: B15142514

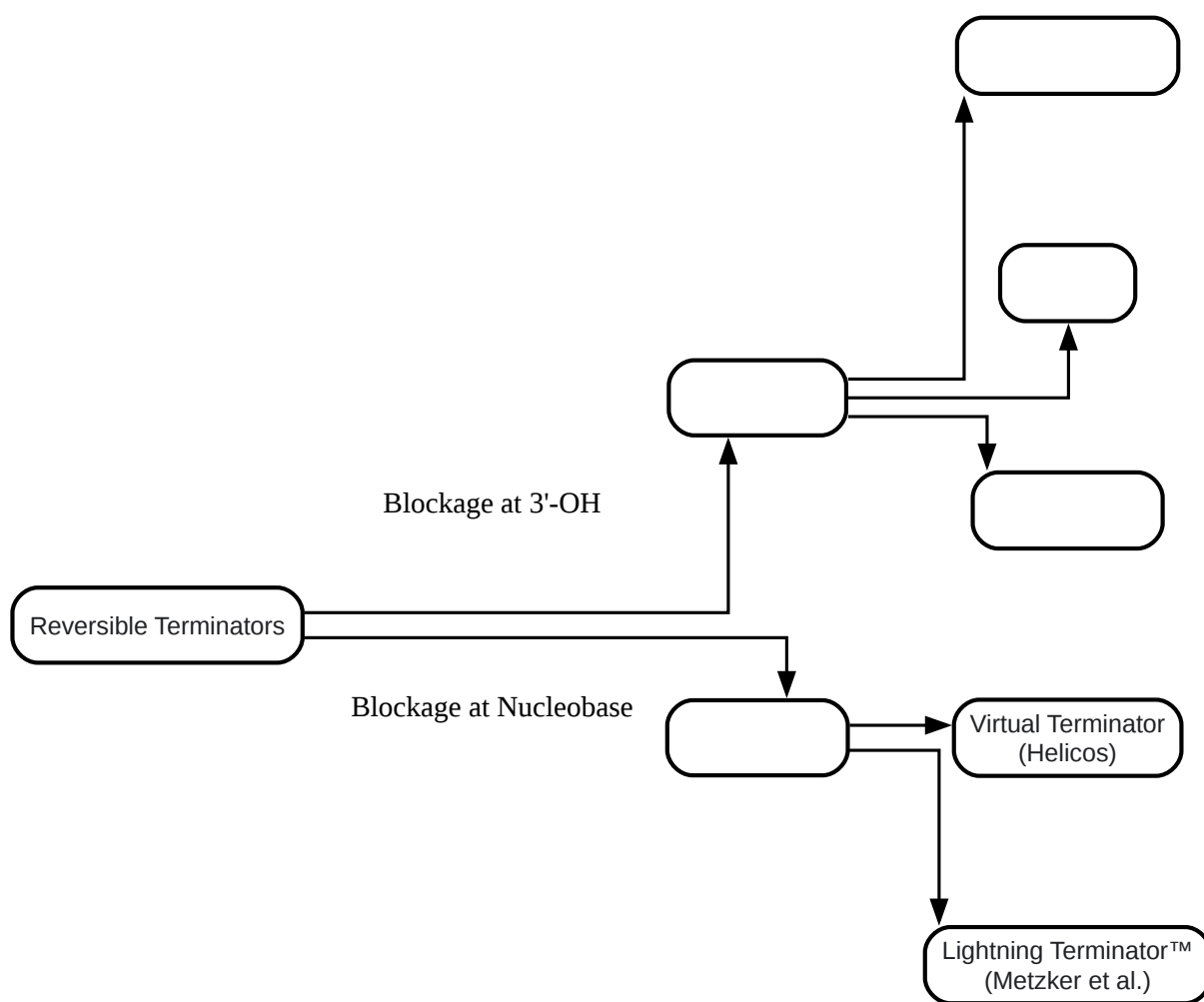
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For the modern researcher, scientist, or drug development professional, Next-Generation Sequencing (NGS) has become an indispensable tool, enabling unprecedented insights into genomics. At the heart of the dominant sequencing-by-synthesis (SBS) platforms lies a critical piece of chemical innovation: the reversible terminator. This guide provides an in-depth comparative analysis of the different reversible terminator chemistries, their mechanisms, performance, and the profound impact they have on the quality and scope of sequencing data.

Unlike the irreversible chain-terminating dideoxynucleotides used in Sanger sequencing, reversible terminators are nucleotide analogs that temporarily halt DNA synthesis.^{[1][2]} They possess a blocking group—typically on the 3'-hydroxyl (3'-OH)—that prevents the DNA polymerase from adding the next nucleotide.^[2] After the incorporated nucleotide is identified by its fluorescent signal, this blocking group is chemically or photolytically cleaved, regenerating a free 3'-OH and allowing the next synthesis cycle to begin.^{[3][4]} This cyclical process of incorporation, detection, and cleavage is the engine of modern high-throughput sequencing.

The Landscape of Reversible Terminators: A Fundamental Divide

Reversible terminators can be broadly classified into two major categories based on the location and nature of the terminating modification.[3][5][6] This fundamental design choice dictates the enzymatic and chemical environment of the sequencing reaction, influencing everything from polymerase compatibility to read length.



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Caption: Classification of Reversible Terminators for NGS.

The 3'-O-Blocked Strategy: Direct and Effective Termination

The most widely adopted strategy involves attaching a removable blocking group directly to the 3'-OH of the deoxyribose sugar.^[2] This provides a direct and highly effective steric hindrance, preventing DNA polymerase from forming the subsequent phosphodiester bond.^{[3][6]} This class of terminators is credited with achieving nearly perfect termination, a critical factor for maintaining signal synchrony across millions of parallel reactions.^{[4][7]}

Key Chemistries and Comparative Analysis

Three major 3'-O-blocked chemistries have been commercialized and extensively validated in the field.

Feature	3'-O-azidomethyl	3'-O-allyl	3'-O-amino (ONH ₂)
Developer / Platform	Illumina / Solexa[3][7]	Jingyue Ju et al.[3][7][8]	Steven A. Benner et al. / Polonator[3][7]
Blocking Group	-CH ₂ N ₃	-CH ₂ CH=CH ₂	-NH ₂
Cleavage Chemistry	Tris(2-carboxyethyl)phosphine (TCEP)[9]	Palladium (Pd) catalyzed deallylation[10][11]	Sodium Nitrite[9]
Blocking Efficiency	Reported as nearly 100%[4][7]	High	Reported as nearly 100%[4][7]
Cleavage Efficiency	High, but incomplete cleavage is a source of phasing error.[12]	High, requires careful removal of palladium catalyst.	High
Molecular "Scar"	A residual chemical group remains on the base after fluorophore cleavage.[3][13][14]	A residual linker remains on the base.	A residual linker remains on the base.
Typical Read Length	100-150 bp (historically, now longer with improved chemistry)[3][7]	40-50 bp[3][7]	40-50 bp[3][7]

Causality Behind Experimental Choices: The choice of the 3'-O-azidomethyl group by Illumina was pivotal. Its small size makes it a more acceptable substrate for the engineered DNA polymerases, and the TCEP cleavage chemistry is robust and effective in the aqueous environment of the flow cell.[15][16] However, a persistent challenge with all SBS chemistries is the accumulation of "molecular scars." [3][13] After the fluorophore is cleaved from the nucleobase, a small linker molecule remains.[14] Over many cycles, the accumulation of these scars can create steric hindrance, impeding the polymerase and contributing to signal decay, which ultimately limits read length.[3]

The 3'-Unblocked Strategy: Enhancing Polymerase Compatibility

An alternative approach leaves the critical 3'-OH group unmodified, a design choice intended to make the nucleotide a more "natural" and readily accepted substrate for DNA polymerase.^{[3][5]} In this strategy, termination is achieved by attaching a bulky, cleavable fluorescent dye to the nucleobase, which sterically prevents the polymerase from incorporating a subsequent nucleotide.^{[3][6]}

Key Chemistries and Comparative Analysis

This class is primarily represented by two innovative approaches.

Feature	Virtual Terminator	Lightning Terminator™
Developer	Helicos BioSciences ^{[3][8][17]}	Michael L. Metzker et al. ^{[3][8][9]}
Termination Mechanism	A large inhibitor dye molecule attached to the base acts as the terminator. ^{[3][17]}	A terminating 2-nitrobenzyl moiety is attached to the nucleobase. ^[9]
Cleavage Method	Chemical cleavage of the inhibitor-dye. ^[17]	Photocleavage with UV light. ^{[3][4][8]}
Polymerase Acceptance	Higher, due to the free 3'-OH. ^{[3][5]}	Higher, due to the free 3'-OH. ^[9]
Termination Efficiency	Generally considered less complete than 3'-O-blocking, posing a risk for homopolymer regions. ^[5]	High, with a "molecular tuning" effect reported to improve fidelity. ^[9]
Key Advantage	Avoids direct modification of the sugar, potentially improving incorporation kinetics.	Fast incorporation rates (35-45 nt/s) and improved fidelity. ^[9]

Expert Insights: The primary advantage of the 3'-unblocked approach is improved enzymatic performance. Polymerases have evolved to be highly sensitive to modifications at the 3'-

position, and leaving it untouched can result in faster and more efficient incorporation.^{[3][9]} The "Lightning Terminators™," for example, demonstrated catalytic efficiencies comparable to natural nucleotides.^[9] The trade-off, however, can be termination efficiency. If the bulky group on the base is not a perfect barrier, the polymerase might incorporate a second nucleotide, particularly in homopolymer regions (e.g., AAAAA), leading to insertion or deletion errors.

Performance Metrics: A Head-to-Head Comparison

The ultimate value of a reversible terminator is defined by its performance within the complex choreography of a sequencing run. Key metrics determine the quality, length, and accuracy of the final data.

Incorporation Kinetics and Fidelity

The speed and accuracy with which a DNA polymerase incorporates a modified nucleotide are paramount.

- **3'-O-Blocked Terminators:** These require heavily engineered polymerases (such as a modified 9°N DNA polymerase used by Illumina) that can accommodate the modification at the 3'-OH position.^{[3][7]} While incorporation is highly efficient, it is generally slower than with natural nucleotides.
- **3'-Unblocked Terminators:** These exhibit superior incorporation kinetics. Studies on Lightning Terminators™ showed maximum incorporation rates (k_{pol}) of 35-45 nucleotides per second, significantly faster than many 3'-O-blocked counterparts and comparable to the fastest NGS chemistries.^[9]

Cleavage Efficiency and Phasing

Incomplete cleavage of the blocking group or the fluorophore is a primary cause of "phasing" errors. If a fraction of strands in a cluster fail to deblock, they fall out of sync with the current incorporation cycle, leading to a mixed signal that degrades data quality over the length of the read. All commercial systems have optimized their cleavage chemistries to be highly efficient, but even a fractional inefficiency per cycle compounds to limit the practical read length.^[12]

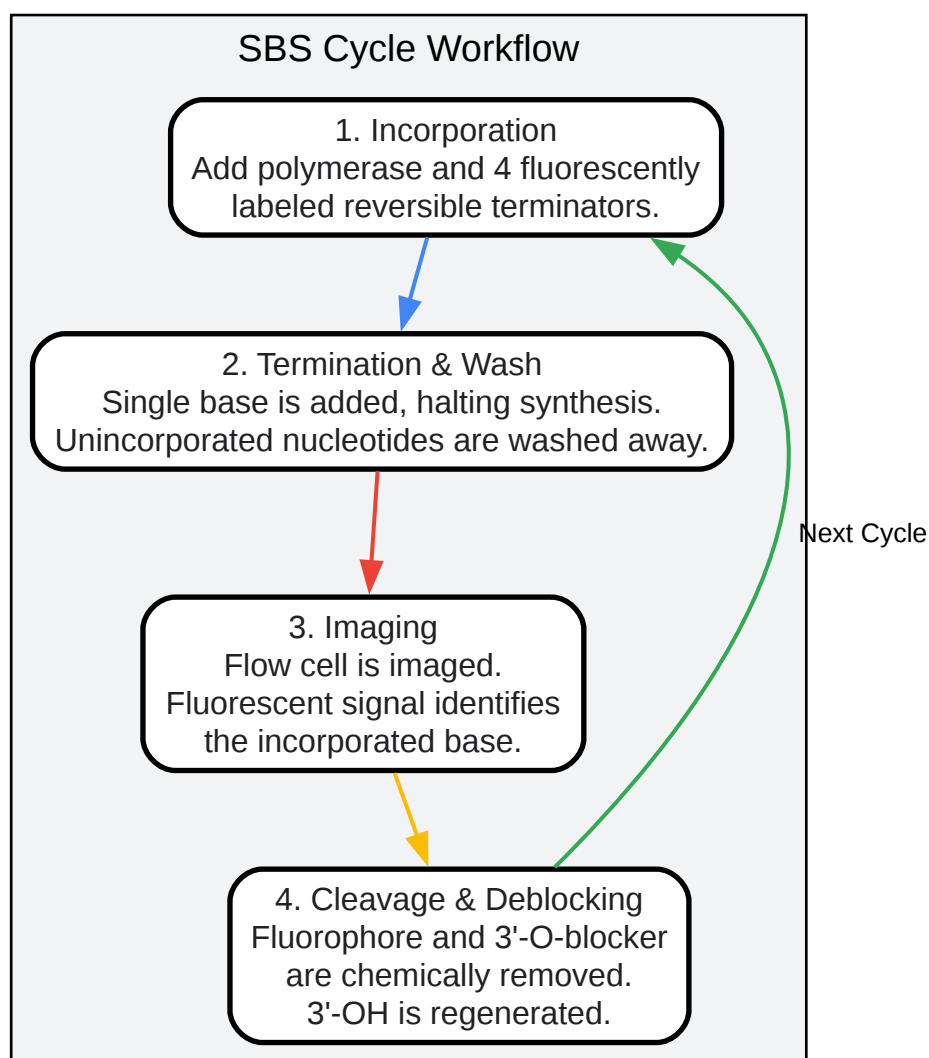
Impact on Read Length and Accuracy

The interplay of incorporation efficiency, cleavage efficiency, and the accumulation of molecular scars directly limits read length.

- Illumina (3'-O-azidomethyl): This chemistry has been refined over many years to balance these factors effectively, historically producing reads of 100-150 bp and now extending further.[\[3\]](#)[\[7\]](#) The accuracy is exceptionally high, with the majority of bases achieving a Q30 score (99.9% accuracy).[\[18\]](#)
- PacBio (SMRT Sequencing): While not using reversible terminators in the same cyclical way, PacBio's SMRT technology provides a useful contrast. It uses a polymerase to sequence single molecules in real-time, generating very long reads (10,000-30,000 bp).[\[19\]](#)[\[20\]](#) While raw accuracy was historically lower, its HiFi circular consensus sequencing now also achieves >99.9% accuracy, demonstrating an alternative path to long, accurate reads.[\[19\]](#)[\[21\]](#)

Standard Protocol: Sequencing-by-Synthesis Cycle

The following protocol outlines the core, self-validating steps in a typical NGS workflow using 3'-O-blocked reversible terminators. Each step is a prerequisite for the next, ensuring the integrity of the base call.



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Caption: The core cycle of Sequencing-by-Synthesis (SBS).

Step-by-Step Methodology

- **Template Immobilization:** DNA library fragments are immobilized on a solid support, typically a flow cell, and amplified to form distinct clusters.[3]
- **Incorporation:** A reaction mix containing a DNA polymerase and a cocktail of four dNTPs (A, C, G, T) is introduced. Each dNTP is modified with a unique fluorescent dye and a 3'-O blocking group (e.g., 3'-O-azidomethyl).[3][4] The polymerase incorporates the complementary nucleotide to the template strand.

- Termination: The 3'-O blocking group ensures that only a single nucleotide is added per cycle.[\[3\]](#)[\[4\]](#)
- Washing: Unincorporated nucleotides are washed away from the flow cell to eliminate background signal.[\[3\]](#)
- Imaging: The flow cell is excited by a laser, and the emitted fluorescence from each cluster is captured. The color of the fluorescence identifies which base (A, C, G, or T) was incorporated.
- Cleavage: A chemical reagent (e.g., TCEP for 3'-O-azidomethyl terminators) is introduced to the flow cell. This step performs two critical functions:
 - It cleaves the fluorescent dye from the nucleotide.
 - It removes the 3'-O blocking group, regenerating a free 3'-OH.[\[3\]](#)[\[4\]](#)
- Washing: Cleavage reagents and the cleaved fluorophores are washed away.
- Cycle Repetition: The system is now ready for the next cycle, returning to Step 2 to incorporate the next base. This process is repeated for a specified number of cycles, determining the DNA sequence one base at a time.[\[3\]](#)[\[4\]](#)

Conclusion

The evolution of reversible terminator chemistry has been a driving force in the NGS revolution. The dominant 3'-O-blocked strategy, particularly the 3'-O-azidomethyl chemistry used by Illumina, provides a robust and highly accurate system that has become the gold standard for short-read sequencing. Its success lies in achieving a near-perfect termination, which is essential for maintaining synchronicity in massively parallel systems.

The alternative 3'-unblocked strategy offers compelling advantages in enzymatic compatibility and incorporation speed, making the nucleotides more "polymerase-friendly." While this approach has shown promise for increased speed and fidelity, it faces the challenge of ensuring complete termination to avoid errors in homopolymeric regions.

For the researcher, understanding the fundamental chemistry underpinning their sequencing platform is not merely academic. It informs experimental design, provides context for data quality assessment, and offers insight into the inherent limitations of the technology. As new generations of sequencing platforms emerge, they will undoubtedly be built upon further innovations in the elegant and powerful concept of the reversible terminator.

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- To cite this document: BenchChem. [A Comparative Guide to Reversible Terminators for Next-Generation Sequencing]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15142514/docs#a-comparative-guide-to-reversible-terminators-for-next-generation-sequencing>]

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